

Section 1: Foundational Principles and Relevance in Drug Discovery

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Compound of Interest

Compound Name: 2-Piperazin-1-ylnicotinamide

Cat. No.: B1355898

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The journey of a drug molecule from a laboratory concept to a clinical therapeutic is fundamentally governed by its physicochemical properties.[1] These intrinsic characteristics dictate how a compound will behave in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME), and ultimately, its efficacy and safety.[2] For medicinal chemists and drug development professionals, a comprehensive understanding and empirical characterization of these properties are not merely procedural; they are the cornerstones of rational drug design and lead optimization.[3]

This guide provides a detailed technical overview of the core physicochemical properties of **2-Piperazin-1-ylnicotinamide**, a heterocyclic molecule incorporating both a nicotinamide scaffold and a piperazine moiety. The presence of the piperazine ring is a common strategy in medicinal chemistry to enhance aqueous solubility and introduce basic centers that can be protonated at physiological pH, potentially improving pharmacokinetic profiles.[4] We will delve into the theoretical importance of each key property, present available data, and provide robust, field-proven experimental protocols for their empirical determination. The causality behind experimental choices is emphasized to provide not just a methodology, but a framework for critical scientific application.

Section 2: Molecular Identity and Structural Attributes

A precise understanding of a compound's identity is the prerequisite for any further characterization.

Chemical Structure:

(A simplified 2D representation of **2-Piperazin-1-ylNicotinamide**)

Table 1: Core Molecular Identifiers for **2-Piperazin-1-ylNicotinamide**

Identifier	Value	Source
IUPAC Name	2-(Piperazin-1-yl)pyridine-3-carboxamide	PubChem[5]
CAS Number	87394-64-7	ChemicalBook[6]
Molecular Formula	C ₁₀ H ₁₄ N ₄ O	PubChem[5]
Molecular Weight	206.24 g/mol	PubChem[5]
Appearance	Off-White Solid	ChemicalBook[6]

Section 3: Core Physicochemical Properties: Theoretical and Experimental Characterization

This section details the critical physicochemical parameters, their importance, and the methodologies for their determination.

Table 2: Summary of Physicochemical Properties for **2-Piperazin-1-ylNicotinamide**

Property	Value	Type	Source / Method
Melting Point (°C)	Data not available in cited literature	Experimental	Capillary Method[7]
Aqueous Solubility	Data not available in cited literature	Experimental	Shake-Flask Method[8][9]
pKa	Data not available in cited literature	Experimental	Potentiometric Titration[10][11]
Lipophilicity (XLogP3)	-0.5	Computed	PubChem[5]
Lipophilicity (LogP/D)	Data not available in cited literature	Experimental	Shake-Flask Method[12][13]

Melting Point (Mp)

A. Theoretical Basis & Importance The melting point is the temperature at which a substance transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. Its determination is a fundamental first step in characterization, serving as a crucial indicator of purity.[14][15] Impurities typically depress the melting point and broaden the melting range.[14] Furthermore, the melting point provides insight into the strength of the crystal lattice, which can influence properties like solubility and dissolution rate.

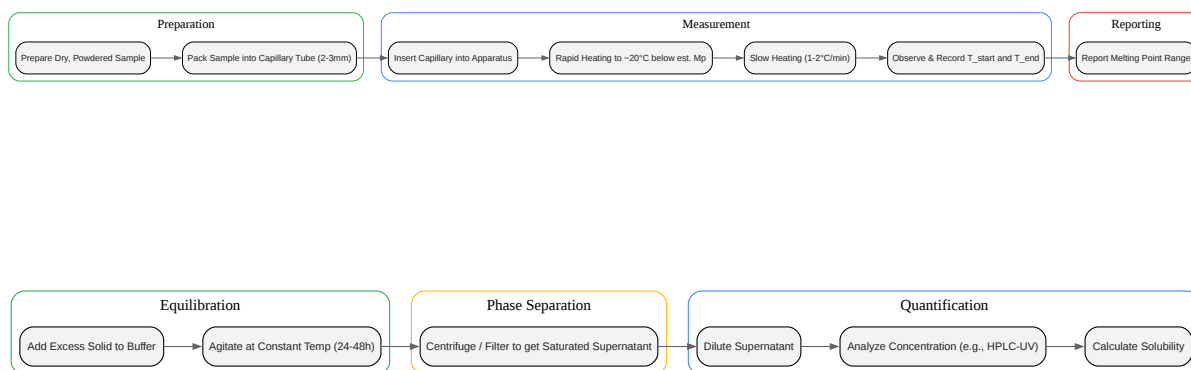
B. Experimental Protocol for Determination: Capillary Method This protocol outlines the use of a modern digital melting point apparatus, a standard and reliable method.[7][16]

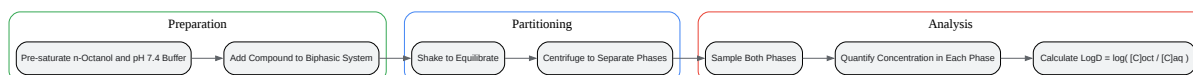
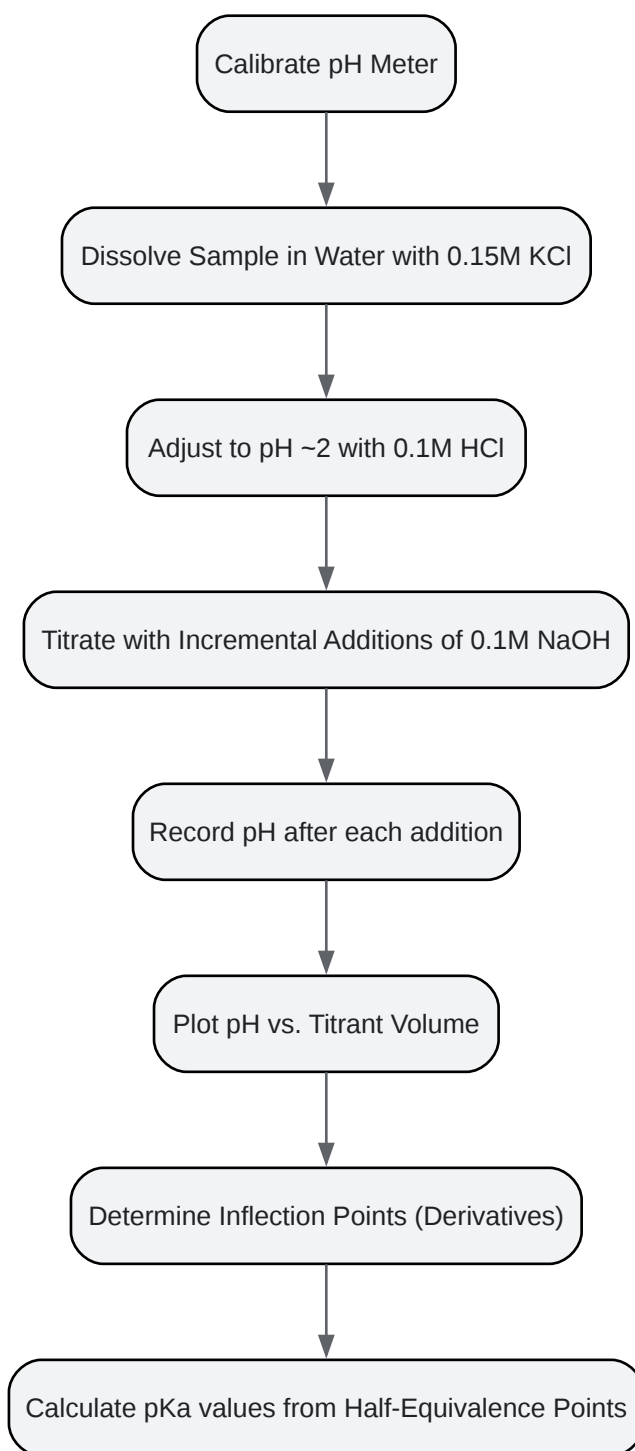
Step-by-Step Methodology:

- **Sample Preparation:** Ensure the **2-Piperazin-1-ylnicotinamide** sample is completely dry and finely powdered. If necessary, gently crush the solid using a mortar and pestle.
- **Capillary Loading:** Press the open end of a capillary tube into the powdered sample until a small amount of solid (2-3 mm in height) is packed into the sealed end. Tap the tube gently to ensure the sample is tightly packed.

- Apparatus Setup: Place the loaded capillary tube into the designated slot in the melting point apparatus.^[7]
- Rapid Initial Heating: If the approximate melting point is unknown, perform a rapid determination by heating the sample quickly to establish a rough range.^[14]
- Precise Determination: Using a fresh sample, rapidly heat the apparatus to a temperature approximately 15-20°C below the estimated melting point.
- Slow Heating and Observation: Decrease the heating rate to 1-2°C per minute. This slow rate is critical to allow the sample and thermometer to be in thermal equilibrium, ensuring an accurate reading.
- Recording the Range: Observe the sample through the viewing lens. Record the temperature at which the first drop of liquid appears (T_{start}) and the temperature at which the entire sample has melted into a clear liquid (T_{end}).^[16]
- Reporting: The melting point is reported as the range from T_{start} to T_{end}. For a pure compound, this range should be narrow (0.5-2°C). Conduct at least two measurements to ensure reproducibility.

C. Experimental Workflow Diagram





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